

An In-depth Technical Guide to the Physical Properties of 2,5-Dimethoxytoluene

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of **2,5-Dimethoxytoluene** (CAS No: 24599-58-4), a versatile organic compound utilized in various chemical syntheses.[1][2][3][4] It is also known as 1,4-dimethoxy-2-methylbenzene and is a derivative of methoxy methyl benzene.[3][4][5][6] This document presents key quantitative data in a structured format, details relevant experimental methodologies, and offers a visual representation of the compound's physical characteristics.

I. Core Physical and Chemical Properties

2,5-Dimethoxytoluene is a clear, slightly yellow liquid at room temperature.[3][4][5] It is characterized by the following properties:



Property	Value	Reference
Molecular Formula	C ₉ H ₁₂ O ₂	[1][2][7]
Molecular Weight	152.19 g/mol	[1][2][7][8][9]
Melting Point	19-21 °C	[1][3][5][10][11]
Boiling Point	218-220 °C at 751 mmHg	[3][4][5][8][10][12]
Density	1.049 g/mL at 25 °C	[3][4][5][8][10][12][13]
Refractive Index (n20/D)	1.522	[3][4][8][10][12]
Flash Point	102 °C (215.6 °F) - closed cup	[3][8][11]
Water Solubility	Practically Insoluble	[3][5]
Appearance	Clear, slightly yellow liquid	[3][4][5]
CAS Number	24599-58-4	[1][2][7][8]

II. Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the key physical properties of **2,5-Dimethoxytoluene**.

A. Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state.[14] It is a crucial indicator of purity, with pure compounds exhibiting a sharp melting point range.[14][15]

· Capillary Method:

- A small, powdered sample of the solidified compound is packed into a capillary tube,
 which is sealed at one end.[14][15][16]
- The capillary tube is attached to a thermometer.[14]



- The assembly is placed in a heating bath (e.g., a Thiele tube with oil) or a melting point apparatus.[14]
- The sample is heated slowly and steadily.[14]
- The temperatures at which melting begins and is complete are recorded to establish the melting point range.[14]
- Modern Melting Point Apparatus:
 - The dried, powdered sample is loaded into a capillary tube.[16]
 - The tube is inserted into the apparatus.[16]
 - The apparatus rapidly heats the sample to a temperature just below the expected melting point and then slows the heating rate.[16][17]
 - The melting process is observed through a magnifying eyepiece, and the temperature range is recorded digitally.[16]

B. Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure, causing the liquid to turn into a vapor.[18]

- · Distillation Method:
 - A simple or fractional distillation apparatus is assembled.[19]
 - The liquid sample is heated in the distillation flask.
 - A thermometer or temperature probe is placed in the vapor phase to monitor the temperature as the liquid boils and the vapor condenses.[19]
 - The constant temperature observed during the condensation of the first few drops of distillate represents the boiling point.[19]
- Micro-Boiling Point (Capillary) Method:



- A small amount of the liquid is placed in a small test tube or fusion tube.[20][21]
- A capillary tube, sealed at one end, is inverted and placed into the liquid.[18][20][21][22]
- o The assembly is heated in a water or oil bath.
- As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube.[22]
- Heating is discontinued, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[18][22]

C. Density Determination

Density is the mass of a substance per unit volume.

- General Protocol:
 - An empty, dry container (e.g., a pycnometer or a graduated cylinder) is weighed.
 - A known volume of 2,5-Dimethoxytoluene is added to the container.
 - The container with the liquid is reweighed.
 - The mass of the liquid is determined by subtracting the initial weight of the empty container.
 - The density is calculated by dividing the mass of the liquid by its volume.

D. Refractive Index Determination

The refractive index measures how much the path of light is bent, or refracted, when entering a substance.[23] It is a valuable property for identifying unknown liquids and assessing their purity.[23]

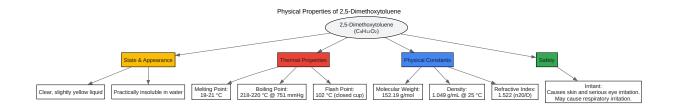
• Using a Refractometer (e.g., Abbé Refractometer):



- The prism of the refractometer is cleaned and calibrated, typically with distilled water.
- A few drops of 2,5-Dimethoxytoluene are placed on the prism.
- The prism is closed, and the light source is positioned.
- The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read from the instrument's scale.
- Temperature is noted, as the refractive index is temperature-dependent.

III. Visualization of Physical Properties

The following diagram illustrates the key physical properties of **2,5-Dimethoxytoluene** and their relationships.



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Caption: Key physical and safety properties of **2,5-Dimethoxytoluene**.



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